

Personal protective equipment for handling 5-Hydroxysophorane

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Compound of Interest

Compound Name: 5-Hydroxysophorane

Cat. No.: B12373633

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Essential Safety and Handling of 5-Hydroxysophorane

Disclaimer: No specific Safety Data Sheet (SDS) for **5-Hydroxysophorane** is publicly available. The following information is based on the safety data for the structurally similar isoflavone, Genistein, and should be used as a guideline. It is crucial to conduct a thorough risk assessment before handling this compound.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **5-Hydroxysophorane**. The procedural guidance herein is intended to build trust and provide value beyond the product itself, ensuring a safe laboratory environment.

Hazard Identification and Classification

Based on data for the surrogate compound Genistein, **5-Hydroxysophorane** should be treated as a hazardous substance. The primary hazards are summarized below.

| Hazard Class | Hazard Statement |
|--|---|
| Acute toxicity, oral (Category 4) | H302: Harmful if swallowed[1][2][3] |
| Skin corrosion/irritation (Category 2) | H315: Causes skin irritation[1][2] |
| Serious eye damage/eye irritation (Category 2A) | H319: Causes serious eye irritation[1][2] |
| Specific target organ toxicity, single exposure (Respiratory tract irritation) | H335: May cause respiratory irritation[1][2] |
| Hazardous to the aquatic environment, acute hazard (Category 1) | H400: Very toxic to aquatic life[1] |
| Hazardous to the aquatic environment, long-term hazard (Category 1) | H410: Very toxic to aquatic life with long lasting effects[1] |

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment must be worn when handling **5-Hydroxysophoranone**.

| Protection Type | Recommended Equipment |
|--------------------------|--|
| Eye/Face Protection | Safety goggles with side-shields or a face shield.[2] |
| Hand Protection | Protective gloves (e.g., nitrile, neoprene).[2] |
| Skin and Body Protection | Impervious clothing, such as a lab coat, to prevent skin contact.[2] |
| Respiratory Protection | A suitable respirator (e.g., N95) should be used to avoid inhalation of dust or aerosols.[4] |

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring a safe working environment.

| Aspect | Procedure |
|------------------------|--|
| Safe Handling | Avoid the formation of dust and aerosols.[5] Do not eat, drink, or smoke when using this product.[2] Wash hands thoroughly after handling.[2] |
| Storage | Keep the container tightly sealed in a cool, dry, and well-ventilated area.[6] Store away from direct sunlight and sources of ignition.[6] For long-term stability, store at -20°C.[7] |
| Incompatible Materials | Strong acids/alkalis, and strong oxidizing/reducing agents.[2][6] |

First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.

| Exposure Route | First Aid Procedure |
|----------------|---|
| If Swallowed | Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.[6] |
| If on Skin | Wash with plenty of soap and water.[2] |
| If Inhaled | Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2] |
| If in Eyes | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] |

Disposal Considerations

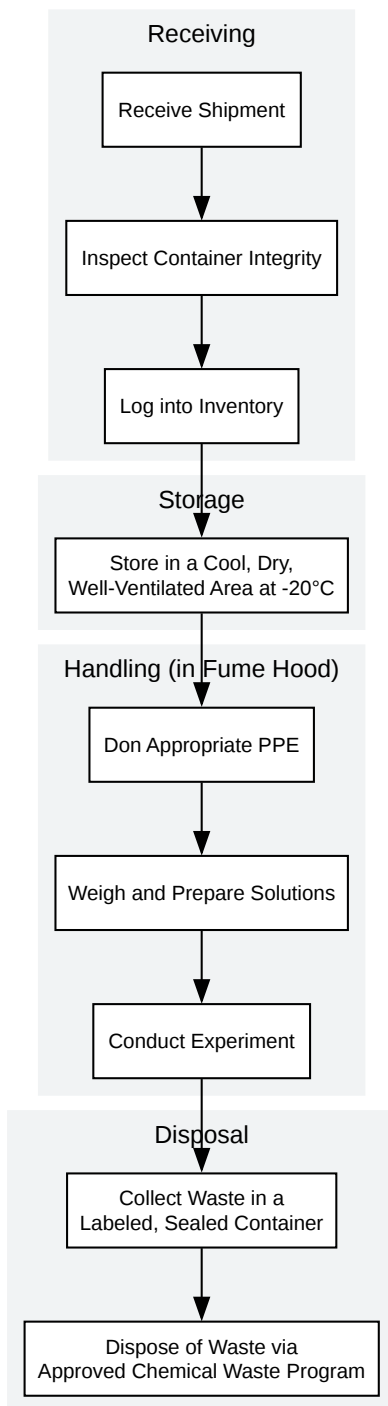
Dispose of **5-Hydroxysophoranone** and its container in accordance with local, regional, and national regulations. The compound is very toxic to aquatic life with long-lasting effects, so environmental release must be avoided.[1]

| Waste Type | Disposal Method |
|------------------------|---|
| Unused Product | Dispose of contents/container to an approved waste disposal plant.[6] |
| Contaminated Packaging | Handle as unused product. |

Operational Workflow

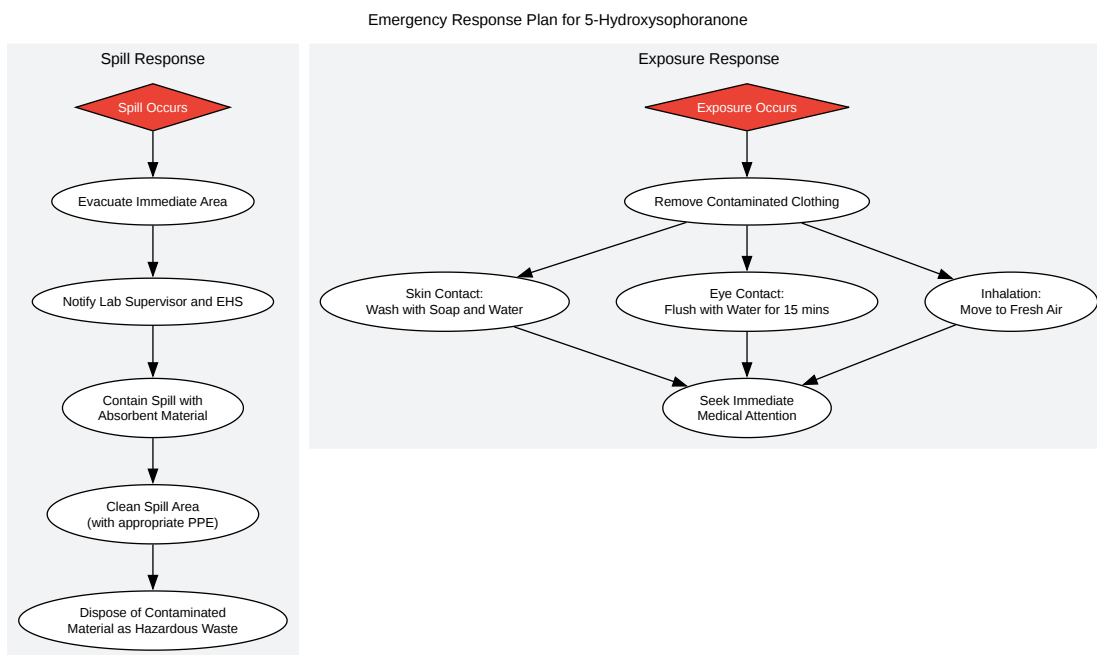
The following diagram outlines the standard operational workflow for handling **5-Hydroxysophoranone** in a laboratory setting.

Operational Workflow for Handling 5-Hydroxysophoranone

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Emergency Response Plan

This diagram illustrates the immediate actions to be taken in case of an accidental spill or exposure to **5-Hydroxysophoranone**.



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Emergency Response Plan for **5-Hydroxysophoranone**

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